

An In-depth Technical Guide to the Physical Properties of 2,3-Epoxypentane

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Compound of Interest		
Compound Name:	2,3-Epoxypentane	
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Introduction

2,3-Epoxypentane, also known as 2,3-pentene oxide or 2-ethyl-3-methyloxirane, is a five-carbon epoxide that serves as a valuable model compound for investigating the characteristic reactions of epoxides.[1] Its simple yet chiral structure allows for detailed studies of reaction mechanisms and stereochemistry, which are broadly applicable to more complex systems in organic synthesis and drug development.[1][2] The high reactivity of its strained three-membered ether ring makes it a versatile intermediate for synthesizing a variety of functionalized molecules, including diols and amino alcohols, through ring-opening reactions.[1] [3] This guide provides a comprehensive overview of the core physical properties of 2,3-epoxypentane, detailed experimental protocols for their determination, and logical workflows for its synthesis.

Physicochemical Properties

The fundamental physical and chemical properties of **2,3-epoxypentane** are summarized below. These properties are crucial for its handling, application in synthesis, and for analytical characterization.



Property	Value	Source
CAS Number	4016-15-3	[1][4][5][6][7]
Molecular Formula	C5H10O	[4][5][6][7][8]
Molecular Weight	86.13 g/mol	[1][5]
86.1323 g/mol	[4][8]	
Boiling Point	79-83 °C (at 750 Torr)	[1][5][6][7]
Density	0.845 ± 0.06 g/cm ³ (Predicted)	[1][5][6][7]
Common Synonyms	2,3-Pentene oxide, 2-Ethyl-3- methyloxirane	[1][4][7]
Stereoisomers	Exists as cis and trans isomers, and their corresponding enantiomers.	[8][9]

Note: Specific experimental values for melting point and refractive index are not readily available in the cited literature. For a related isomer, 1,2-epoxypentane, a refractive index of n20/D 1.396 has been reported.

Experimental Protocols & Methodologies

Accurate determination of physical properties and chemical purity is essential for the effective use of **2,3-epoxypentane** in research and development.

Protocol 1: Determination of Boiling Point via Ebulliometry

Ebulliometry is a precise method for determining the boiling point of a liquid by measuring its boiling temperature at various applied pressures.[10] The heat of vaporization can also be derived from this data.[10]

Methodology:



- Apparatus Setup: Place the pure 2,3-epoxypentane sample in an ebulliometer, which is connected to a vacuum system and a pressure gauge (e.g., a Wallace and Tiernan gauge).
 [10] A high-precision thermometer (e.g., a Hewlett-Packard quartz thermometer) is used to measure the temperature of the boiling liquid.[10]
- Measurement: Reduce the pressure within the system to a starting value. Heat the sample until it boils steadily. Record the stable temperature and pressure.
- Data Collection: Increase the pressure in controlled increments, allowing the system to stabilize at each new pressure point. Record the corresponding boiling temperature for each pressure setting.
- Data Analysis: Plot the natural logarithm of the pressure (In P) against the inverse of the absolute temperature (1/T).
- Calculation: The data are fitted to the Clausius-Clapeyron equation.[10] This relationship allows for the determination of the heat of vaporization (ΔHvap) from the slope of the line and the precise boiling point at a specific pressure (e.g., standard pressure).[10]

Protocol 2: Determination of Epoxide Content via Titration

The concentration of epoxide groups, often expressed as the "epoxide value," is a critical quality parameter. The most common methods rely on the ring-opening reaction of the epoxide with a hydrogen halide.[11][12]

Methodology (Hydrochloric Acid-Acetone Method):

- Reagent Preparation: Prepare a standardized solution of sodium hydroxide (e.g., 0.1 M) in water. Prepare the titration solvent by mixing hydrochloric acid and acetone, for instance, in a 1:40 volume ratio.[13] A mixed indicator (e.g., cresol red and thymol blue) is also prepared.
 [13]
- Sample Preparation: Accurately weigh a sample of **2,3-epoxypentane** (e.g., 0.4-0.5 g) and place it into a stoppered conical flask.[11]



- Reaction: Add a precise volume (e.g., 25 mL) of the hydrochloric acid-acetone solution to the flask.[11] Stopper the flask, mix thoroughly, and allow the reaction to proceed. The reaction can be accelerated by placing the flask in a constant temperature bath (e.g., 45°C) for a set period (e.g., 2-4 hours) to ensure complete reaction.[11]
- Titration: After cooling the solution to room temperature, add a few drops of the indicator.

 Titrate the solution with the standardized sodium hydroxide solution. The endpoint is reached when the color change persists for at least 5 seconds.[11]
- Blank Titration: Perform a blank titration using the same volume of the hydrochloric acidacetone solution without the epoxide sample to determine the initial amount of acid.[11]
- Calculation: The epoxide value is calculated based on the difference in the volume of NaOH solution consumed by the blank (V₀) and the sample (V).

Protocol 3: Stereospecific Synthesis via Peroxy Acid Epoxidation

The synthesis of specific stereoisomers of **2,3-epoxypentane** is typically achieved through the epoxidation of the corresponding stereoisomers of 2-pentene. This reaction, often called the Prilezhaev reaction, is known for its stereospecificity.[1]

Methodology:

- Reactant Selection: To synthesize cis-2,3-epoxypentane, start with cis-2-pentene.[1] For trans-2,3-epoxypentane, start with trans-2-pentene.[1]
- Reaction Setup: Dissolve the selected 2-pentene isomer in a suitable inert solvent, such as dichloromethane or chloroform.
- Epoxidation: Add a peroxy acid (e.g., meta-chloroperoxybenzoic acid, m-CPBA) to the solution. The reaction proceeds via a concerted mechanism where the oxygen atom from the peroxy acid adds to the double bond in a single, syn-addition step.[1] This preserves the stereochemistry of the starting alkene in the final epoxide product.[1]
- Workup and Purification: After the reaction is complete, the solution is typically washed to remove the carboxylic acid byproduct. The final product, **2,3-epoxypentane**, is then isolated

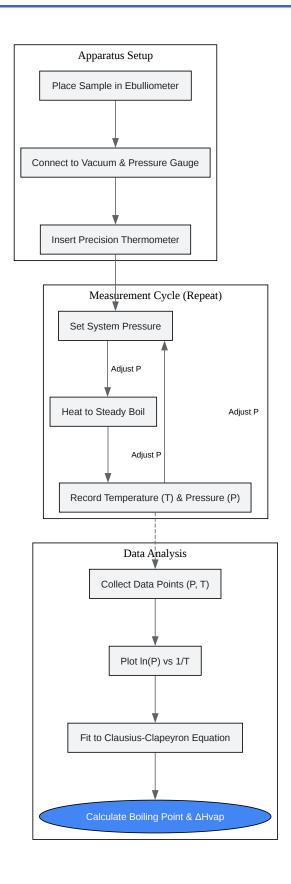


and purified, commonly through distillation.

Visualized Workflows and Relationships

To clarify the experimental and logical processes described, the following diagrams are provided.

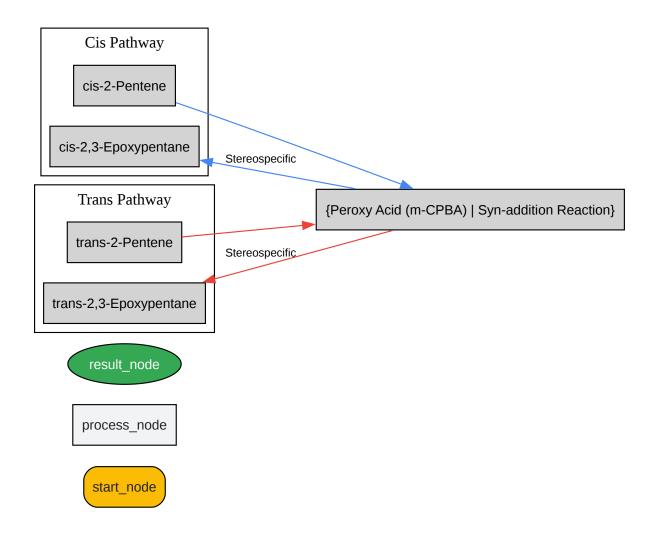




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Caption: Experimental workflow for boiling point determination using ebulliometry.





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Caption: Logical relationship of stereospecific synthesis of **2,3-epoxypentane** isomers.

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